

Application Note: Formulation and Controlled Release Studies of Polyaminopropyl Biguanide-Loaded Hydrogels

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Compound of Interest

Compound Name: Polyaminopropyl biguanide

CAS No.: 51274-09-0

Cat. No.: B15583154

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Audience: Researchers, scientists, and drug development professionals.

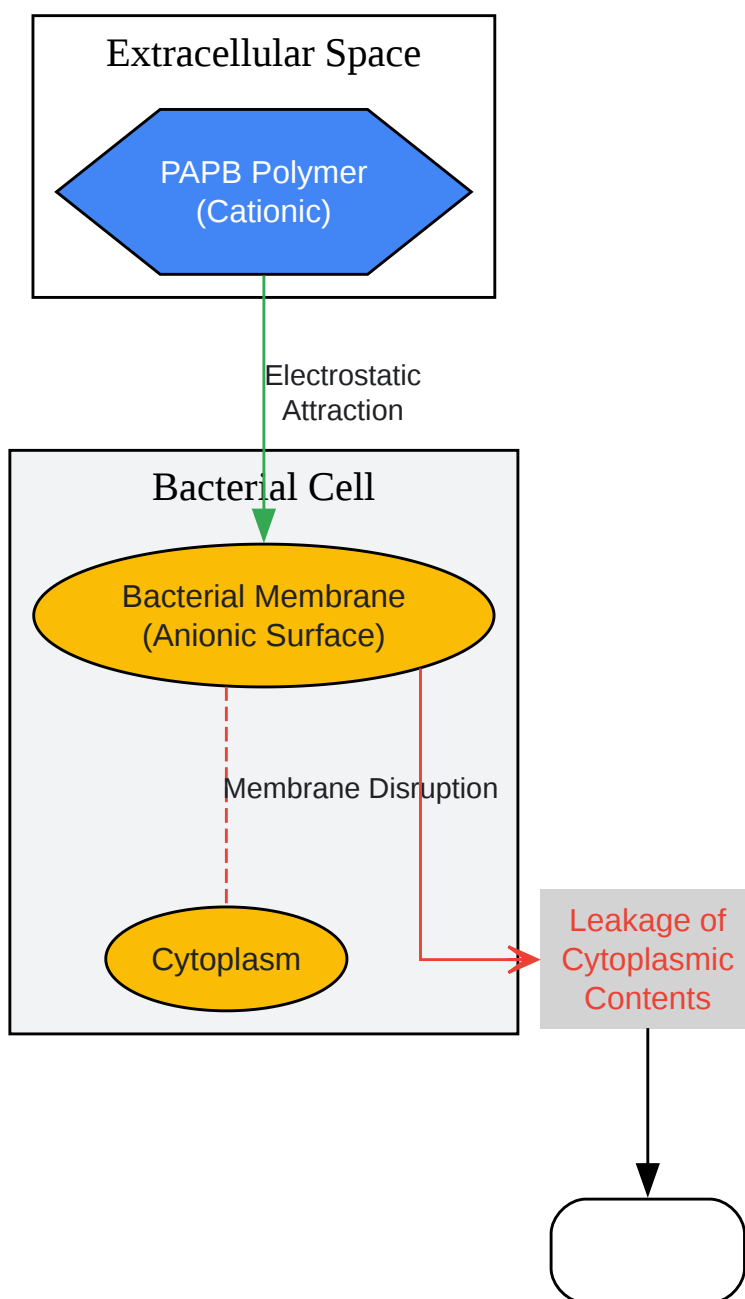
Abstract: Hydrogels are three-dimensional polymeric networks capable of absorbing large amounts of water, making them ideal candidates for drug delivery systems.[1] Their biocompatibility, tunable physical properties, and ability to protect labile drugs make them suitable for providing spatial and temporal control over the release of therapeutic agents.[2]

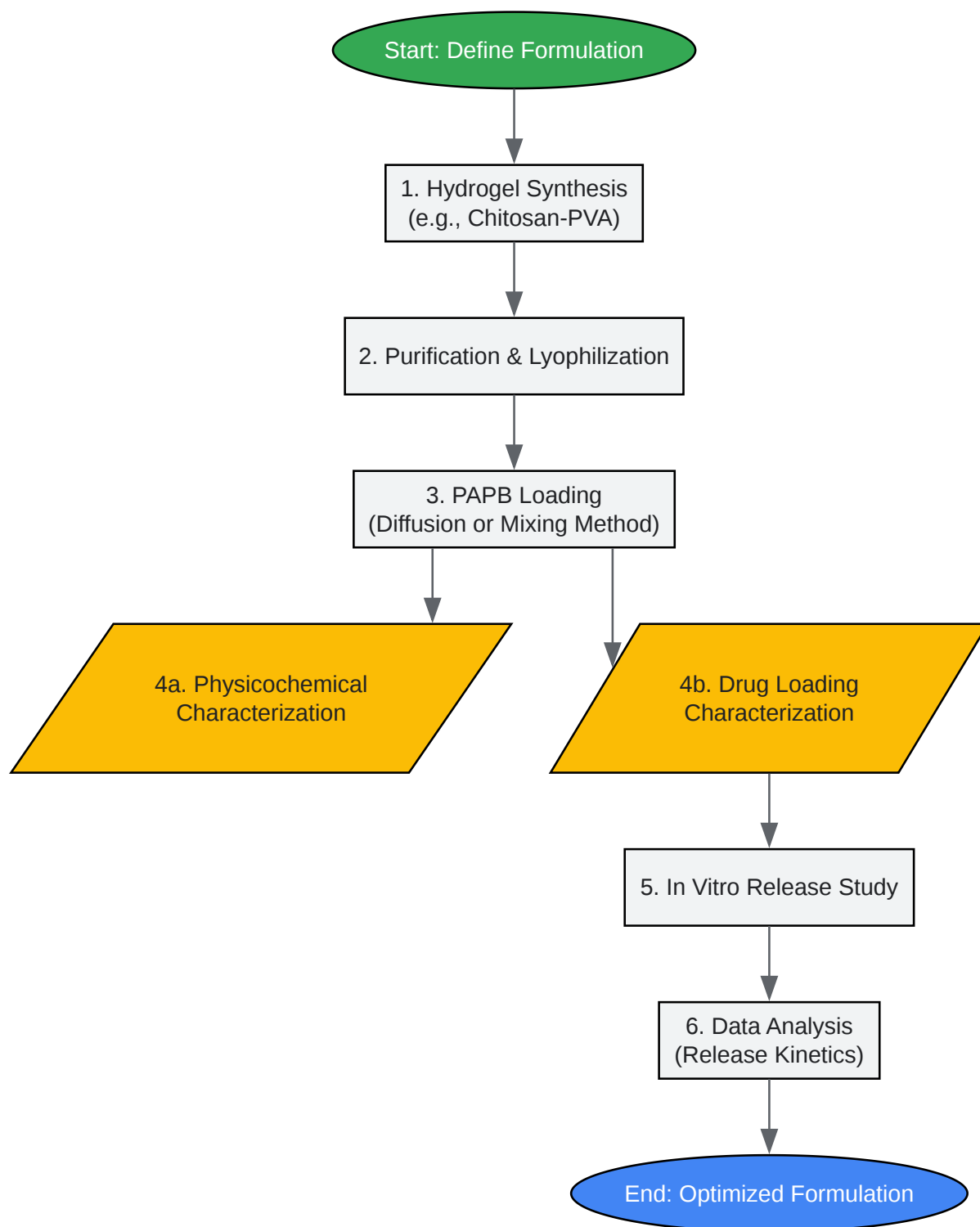
Polyaminopropyl biguanide (PAPB) is a polymer with antiseptic properties, effective against a broad spectrum of microorganisms.[3][4] Loading PAPB into a hydrogel matrix can create a sustained-release antimicrobial system for applications such as wound dressings or topical treatments. This document provides detailed protocols for the formulation of chitosan-based hydrogels loaded with PAPB, methods for characterizing the hydrogel, and procedures for conducting in vitro controlled release studies.

Proposed Antimicrobial Mechanism of PAPB

Polyaminopropyl biguanide is a cationic polymer.[4] Its proposed mechanism of action involves the electrostatic interaction between the positively charged biguanide groups of the

PAPB polymer and the negatively charged components of bacterial cell membranes, such as phospholipids and teichoic acids. This interaction disrupts membrane integrity, leading to increased permeability and leakage of cytoplasmic contents, ultimately resulting in bacterial cell death.





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References

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- 3. Polyaminopropyl biguanide - Wikipedia [en.wikipedia.org]
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- To cite this document: BenchChem. [Application Note: Formulation and Controlled Release Studies of Polyaminopropyl Biguanide-Loaded Hydrogels]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15583154/docs#application-note-formulation-and-controlled-release-studies-of-polyaminopropyl-biguanide-loaded-hydrogels>]

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